

Comparative Spectroscopic Profiling of 4-(4-Chloro-2-nitrophenoxy)benzoic Acid Derivatives

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Compound of Interest

Compound Name: 4-(4-Chloro-2-nitrophenoxy)benzoic acid
CAS No.: 736162-72-4
Cat. No.: B2939512

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Executive Summary & Pharmacophore Context

Target Compound: **4-(4-Chloro-2-nitrophenoxy)benzoic acid** (CAS: 736162-72-4) Class: Diphenyl Ether Primary Applications: Herbicidal intermediates (PPO inhibitors), Antimicrobial research (FabI inhibitors), and Anti-inflammatory scaffold exploration.

This guide provides a rigorous spectroscopic comparison of the parent acid and its key derivatives (Methyl Ester, Hydrazide, and Amide). The diphenyl ether scaffold is a privileged structure in medicinal chemistry. The specific substitution pattern—a para-benzoic acid moiety coupled with an ortho-nitro, para-chloro phenoxy ring—presents unique electronic push-pull systems that are distinctively observable via spectroscopic methods.

The "Why" Behind the Analysis

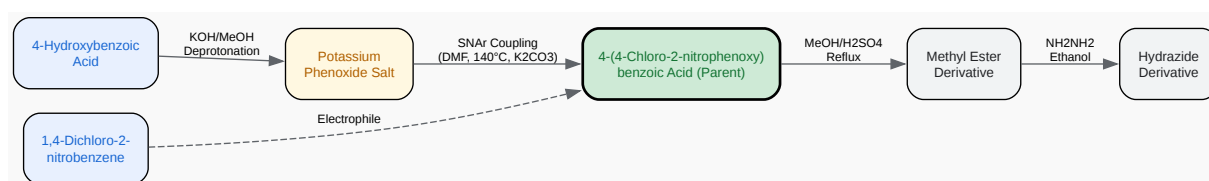
In drug development, transforming the carboxylic acid tail of this scaffold affects lipophilicity (LogP) and target binding affinity. Spectroscopic validation is the primary quality gate. This guide moves beyond basic characterization, offering a comparative logic to distinguish the parent acid from its metabolic precursors (esters) and bioisosteres (amides/hydrazides).

Synthesis & Derivatization Workflow

The synthesis relies on a Nucleophilic Aromatic Substitution (

) followed by functional group interconversion. The presence of the electron-withdrawing nitro group ortho to the leaving group (Cl or F) on the benzene ring activates the system for attack by the 4-hydroxybenzoic acid phenoxide.

Workflow Diagram



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Figure 1: Synthetic pathway for the generation of the parent diphenyl ether scaffold and its downstream derivatives.[1]

Comparative Infrared (FT-IR) Spectroscopy

The IR spectrum provides the quickest "fingerprint" validation of derivative conversion. The carbonyl (

) region is the critical diagnostic zone.

Mechanistic Insight[2][3]

- Parent Acid: Exhibits a "confused" carbonyl region due to hydrogen bonding dimerization, often appearing as a broad, lower-frequency band.
- Ester: Removes H-bonding capability, sharpening and shifting the stretch to a higher frequency.
- Nitro Group: The

group on the ether ring remains a constant internal standard, allowing for normalization of spectra.

Diagnostic Frequency Table

Functional Group	Vibration Mode	Parent Acid ()	Methyl Ester ()	Hydrazide ()
O-H (Acid)	Stretch	2500–3300 (Broad, H-bond)	Absent	3200–3300 (N-H sharp)
C=O (Carbonyl)	Stretch	1680–1695	1715–1725 (Shift ↑)	1650–1665 (Amide I)
NO ₂ (Asym)	Stretch	1525–1535	1525–1535	1520–1530
NO ₂ (Sym)	Stretch	1345–1355	1345–1355	1340–1350
C-O-C (Ether)	Asym Stretch	1230–1250	1230–1250	1230–1250
C-Cl	Stretch	740–760	740–760	740–760

“

Critical Checkpoint: If the broad O-H trough (2500-3300

) persists after esterification, the reaction is incomplete. The appearance of a doublet peak around 3300

confirms the formation of the hydrazide (

).

Comparative NMR Analysis (&)

Nuclear Magnetic Resonance confirms the regiochemistry of the ether linkage. The diphenyl ether system creates two distinct aromatic zones: Ring A (Benzoic) and Ring B (Nitro-Chloro).

NMR Assignment Logic (DMSO-)

Ring A (Benzoic): Exhibits an

(or pseudo

) pattern. The protons ortho to the carbonyl are deshielded (downfield). Ring B (Nitro-Chloro): A 1,2,4-substitution pattern. The proton between

and

is the most deshielded due to the synergistic electron-withdrawing effects.

Chemical Shift Comparison Table

Proton Position	Multiplicity	Parent Acid (ppm)	Methyl Ester (ppm)	Structural Cause
COOH / NH	Broad Singlet	12.8–13.2	Absent	Loss of acidic proton
H-2, H-6 (Benzoic)	Doublet (d)	7.95–8.05	7.98–8.10	Ortho to Carbonyl (EWG)
H-3, H-5 (Benzoic)	Doublet (d)	7.05–7.15	7.10–7.20	Ortho to Ether (EDG)
				Between
H-3' (Nitro Ring)	Doublet (d)	8.25–8.35	8.25–8.35	and (Max Deshielding)
H-5' (Nitro Ring)	dd	7.60–7.70	7.60–7.70	Meta coupling to H-3'
H-6' (Nitro Ring)	Doublet (d)	7.20–7.30	7.20–7.30	Ortho to Ether linkage
-OCH ₃	Singlet (s)	Absent	3.85–3.90	Methyl Ester Signal

NMR Key Signals

- C=O (Acid): ~166 ppm.
- C=O (Ester): ~165 ppm + Methoxy Carbon at ~52 ppm.
- C-O (Ether Carbons): The aromatic carbons attached to the oxygen usually appear at 158–162 ppm.

Mass Spectrometry (MS) & Fragmentation

Mass spectrometry confirms the molecular weight and the presence of the chlorine isotope pattern.

- Ionization Mode: ESI (Negative mode preferred for Acid; Positive mode for Ester/Hydrazide).
- Isotope Pattern: Chlorine () imparts a characteristic 3:1 intensity ratio for the and peaks.

Fragmentation Pathway

- Parent Ion:
(Acid) or
(Ester).
- Primary Loss:
 - Acid: Loss of
(
).
 - Ester: Loss of

(

).

- Ether Cleavage: Rupture of the C-O-C bond is rare under mild ESI but prominent in EI, yielding a nitrophenoxy cation or a benzoic acid cation.

Experimental Protocols

Protocol A: Synthesis of 4-(4-Chloro-2-nitrophenoxy)benzoic Acid

Objective: Create the parent scaffold via

- Reagents: 4-Hydroxybenzoic acid (10 mmol), 1,4-Dichloro-2-nitrobenzene (10 mmol), Anhydrous (22 mmol).
- Solvent: DMF (Dimethylformamide) or DMSO.
- Procedure:
 - Dissolve 4-Hydroxybenzoic acid in DMF (20 mL).
 - Add and stir at room temperature for 30 mins to form the phenoxide.
 - Add 1,4-Dichloro-2-nitrobenzene.
 - Reflux at 140°C for 6–8 hours. Monitor via TLC (Mobile phase: Hexane:Ethyl Acetate 7:3).
 - Work-up: Pour mixture into ice-cold dilute HCl. The solid precipitate is the crude acid.
 - Purification: Recrystallize from Ethanol/Water.
 - Yield Expectation: 75–85%.

Protocol B: Esterification (Methyl Ester)

Objective: Convert Acid to Methyl Ester for LogP adjustment.

- Reagents: Parent Acid (5 mmol), Methanol (excess), conc.
(catalytic).
- Procedure:
 - Dissolve Acid in dry Methanol (30 mL).
 - Add 3–5 drops of conc.[\[2\]](#)
 - .
 - Reflux for 4–6 hours.
 - Work-up: Evaporate methanol. Neutralize residue with
solution. Extract with Ethyl Acetate.
 - Validation: Check for disappearance of broad OH peak in IR.

References

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